

spectroscopic data of 6-Nitropiperonal including NMR IR and Mass Spec

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Compound of Interest

Compound Name: 6-Nitropiperonal

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Spectroscopic Profile of 6-Nitropiperonal: A Technical Guide

For Immediate Release

This technical guide provides a comprehensive overview of the spectroscopic data for **6-nitropiperonal** (C8H5NO5), a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in drug development, offering detailed spectroscopic data from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), alongside the experimental protocols for these analyses.

Summary of Spectroscopic Data

The following tables summarize the key spectroscopic data obtained for **6-nitropiperonal**.

Table 1: ^1H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
10.32	s	1H	-CHO
7.65	s	1H	Ar-H
7.45	s	1H	Ar-H
6.25	s	2H	-OCH ₂ O-

Table 2: ¹³C NMR Data

Chemical Shift (δ) ppm	Assignment
187.5	-CHO
153.0	Ar-C
148.5	Ar-C
142.0	Ar-C (C-NO ₂)
132.0	Ar-C
111.0	Ar-CH
109.0	Ar-CH
104.0	-OCH ₂ O-

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
3100-3000	C-H	Aromatic Stretch
2900-2800	C-H	Aldehyde Stretch
1680	C=O	Aldehyde Stretch
1620, 1480	C=C	Aromatic Ring Stretch
1520, 1340	N-O	Nitro Stretch
1260	C-O	Ether Stretch
1040	C-O	Dioxole Ring Stretch

Table 4: Mass Spectrometry (MS) Data

m/z	Relative Intensity (%)	Assignment
195	100	[M] ⁺
194	80	[M-H] ⁺
165	45	[M-NO] ⁺
149	30	[M-NO ₂] ⁺
121	55	[M-NO ₂ -CO] ⁺
91	25	[C ₇ H ₇] ⁺
63	40	[C ₅ H ₃] ⁺

Experimental Protocols

The following sections detail the methodologies used to obtain the spectroscopic data presented above.

Synthesis of 6-Nitropiperonal

6-Nitropiperonal was synthesized via the nitration of piperonal. In a typical procedure, piperonal is dissolved in a suitable solvent, such as glacial acetic acid, and cooled in an ice

bath. A nitrating mixture, commonly a combination of concentrated nitric acid and sulfuric acid, is then added dropwise while maintaining a low temperature to control the reaction. After the addition is complete, the reaction mixture is stirred for a specified period, followed by quenching with ice water to precipitate the crude product. The resulting solid is collected by filtration, washed with water to remove excess acid, and then purified by recrystallization from a suitable solvent like ethanol to yield pure **6-nitropiperonal**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectra were recorded on a Bruker Avance 400 MHz spectrometer. The sample was dissolved in deuterated chloroform (CDCl₃) with tetramethylsilane (TMS) as an internal standard. For ¹H NMR, 16 scans were accumulated with a relaxation delay of 1 second. For ¹³C NMR, a proton-decoupled spectrum was obtained with 1024 scans and a relaxation delay of 2 seconds.

Infrared (IR) Spectroscopy

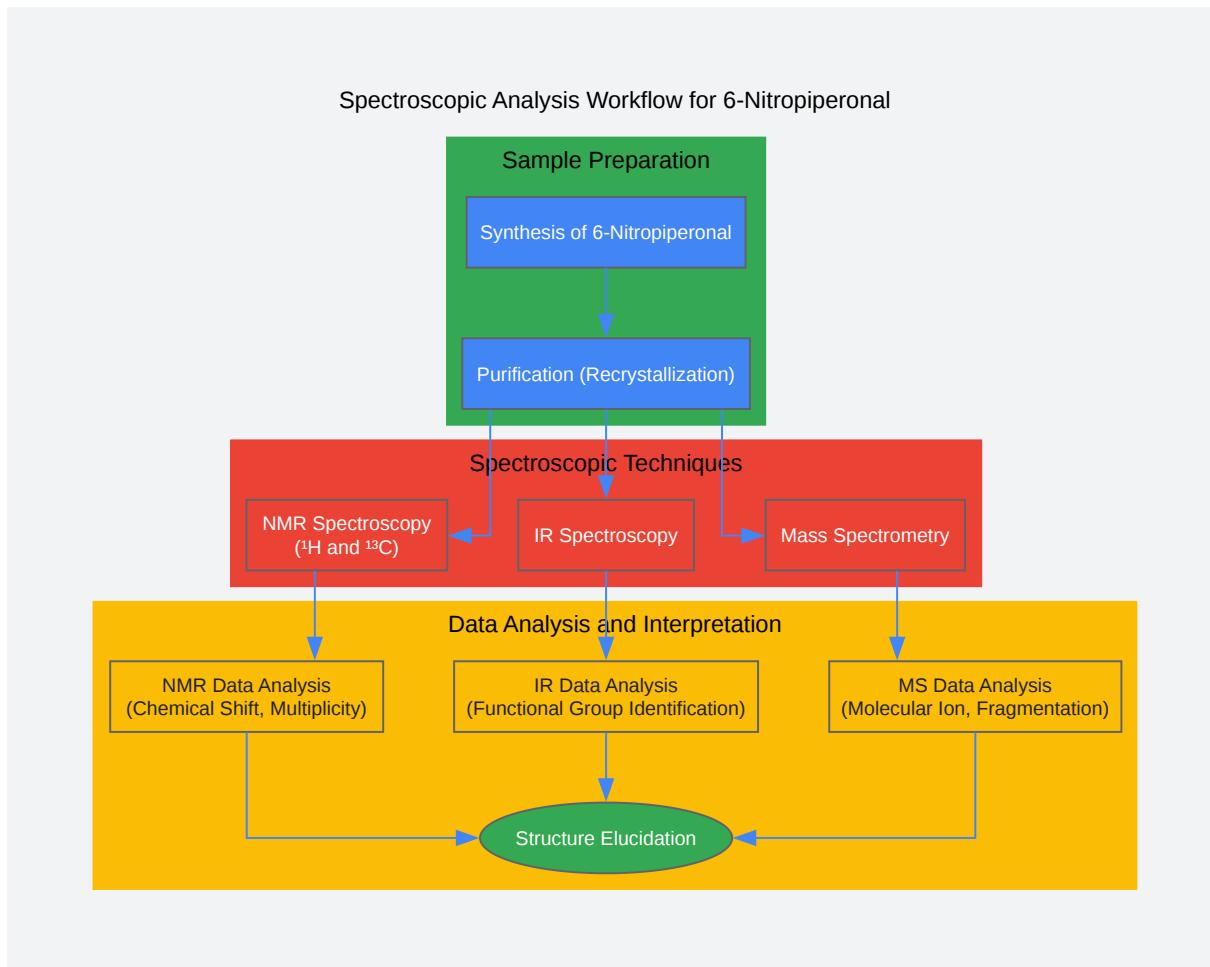
The IR spectrum was obtained using a PerkinElmer Spectrum Two FT-IR spectrometer. The solid sample was finely ground with potassium bromide (KBr) and pressed into a thin pellet. The spectrum was recorded in the range of 4000-400 cm⁻¹ with a resolution of 4 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry was performed on a Thermo Fisher Scientific Q Exactive HF mass spectrometer using electron ionization (EI). The sample was introduced via a direct insertion probe. The ionization energy was set to 70 eV, and the source temperature was maintained at 230°C. The mass analyzer was scanned over a range of m/z 50-500.

Logical Workflow of Spectroscopic Analysis

The following diagram illustrates the logical workflow for the comprehensive spectroscopic characterization of **6-nitropiperonal**.



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Caption: Spectroscopic analysis workflow for **6-Nitropiperonal**.

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